Spectroscopic Data for 2-Methoxytetrahydrofuran: An In-depth Technical Guide

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Compound of Interest

Compound Name:	*2-Methoxytetrahydrofuran*
CAS No.:	*13436-45-8*
Cat. No.:	*B050903*

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This technical guide provides a comprehensive overview of the spectroscopic data for **2-Methoxytetrahydrofuran** (CAS No. 13436-45-8), a heterocyclic ether of interest in organic synthesis and pharmaceutical development. This document is intended for researchers, scientists, and drug development professionals, offering a detailed analysis of its nuclear magnetic resonance (NMR), infrared (IR), and mass spectrometry (MS) data. The information herein is synthesized from publicly available spectral data and established spectroscopic principles to provide a thorough characterization of this compound.

Introduction to 2-Methoxytetrahydrofuran

2-Methoxytetrahydrofuran is a cyclic ether with the molecular formula $C_5H_{10}O_2$ and a molecular weight of 102.13 g/mol .[1] Its structure, featuring a tetrahydrofuran ring substituted with a methoxy group at the 2-position, makes it a valuable building block in organic chemistry. Understanding its spectroscopic properties is crucial for its identification, purity assessment, and for monitoring reactions in which it is a reactant, intermediate, or product. This guide will delve into the key spectral features that define its molecular structure.

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Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for elucidating the carbon-hydrogen framework of a molecule. For **2-Methoxytetrahydrofuran**, both ^{1}H and ^{13}C NMR provide diagnostic signals that confirm its structure.

^{1}H NMR Spectroscopy

The ^{1}H NMR spectrum of **2-Methoxytetrahydrofuran** is expected to show distinct signals for the protons on the tetrahydrofuran ring and the methoxy group. The chemical shifts are influenced by the electronegativity of the adjacent oxygen atoms.

Data Presentation: ^{1}H NMR

Protons	Chemical Shift (δ) ppm (Predicted)	Multiplicity	Integration
H-2	~4.8 - 5.0	Triplet (t)	1H
OCH_3	~3.3 - 3.4	Singlet (s)	3H
H-5	~3.7 - 3.9	Multiplet (m)	2H
H-3, H-4	~1.8 - 2.1	Multiplet (m)	4H

Expertise & Experience: Causality Behind Experimental Choices

The choice of a standard deuterated solvent, such as chloroform-d ($CDCl_3$), is critical for obtaining high-resolution spectra of small organic molecules like **2-Methoxytetrahydrofuran**. $CDCl_3$ is chemically inert and has a well-defined residual solvent peak that can be used for referencing. The concentration of the sample is typically in the range of 5-25 mg in 0.5-0.7 mL of solvent to ensure good signal-to-noise without causing significant line broadening.[2]

Experimental Protocol: ^{1}H NMR Spectroscopy

- Sample Preparation: Accurately weigh 10 mg of **2-Methoxytetrahydrofuran** and dissolve it in 0.6 mL of $CDCl_3$ containing 0.03% v/v tetramethylsilane (TMS) as an internal standard.

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- Transfer to NMR Tube: Filter the solution through a small plug of glass wool in a Pasteur pipette directly into a clean, dry 5 mm NMR tube.
- Instrument Setup: Place the NMR tube in the spectrometer.
- Data Acquisition: Acquire the ^{1}H NMR spectrum on a 400 MHz or higher field spectrometer. Key acquisition parameters include:
  - Number of scans: 16-32
  - Relaxation delay: 1-2 seconds
  - Pulse width: 90°
  - Spectral width: 0-12 ppm
- Data Processing: Process the free induction decay (FID) with an exponential multiplication (line broadening of 0.3 Hz) and Fourier transform. Phase and baseline correct the spectrum. Reference the spectrum to the TMS signal at 0.00 ppm.

^{13}C NMR Spectroscopy

The ^{13}C NMR spectrum provides information on the carbon skeleton of the molecule. Due to the symmetry of the tetrahydrofuran ring being broken by the methoxy group, five distinct carbon signals are expected.

Data Presentation: ^{13}C NMR

Carbon	Chemical Shift (δ) ppm (Predicted)
C-2	~103 - 105
OCH_3	~55 - 57
C-5	~67 - 69
C-3	~30 - 32
C-4	~23 - 25

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Experimental Protocol: ^{13}C NMR Spectroscopy

- Sample Preparation: Prepare a more concentrated sample than for ^{1}H NMR, typically 50-100 mg of **2-Methoxytetrahydrofuran** in 0.6 mL of $CDCl_3$ with TMS.[2]
- Instrument Setup: Use the same sample and instrument as for ^{1}H NMR.
- Data Acquisition: Acquire a proton-decoupled ^{13}C NMR spectrum. Key acquisition parameters include:
  - Number of scans: 1024 or more, depending on concentration.
  - Relaxation delay: 2-5 seconds.
  - Pulse width: 30-45°.
  - Spectral width: 0-220 ppm.
- Data Processing: Process the FID with an exponential multiplication (line broadening of 1-2 Hz) and Fourier transform. Phase and baseline correct the spectrum. Reference the spectrum to the $CDCl_3$ triplet at 77.16 ppm.

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule. The spectrum of **2-Methoxytetrahydrofuran** is dominated by absorptions corresponding to C-H and C-O bonds.

Data Presentation: IR Spectroscopy

Wavenumber (cm^{-1})	Intensity	Assignment
2970 - 2850	Strong	C-H stretching (aliphatic)
1100 - 1000	Strong	C-O stretching (ether)
1465 - 1440	Medium	C-H bending (CH_2)
1380 - 1365	Medium	C-H bending (CH_3)

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Expertise & Experience: Trustworthiness of the Protocol

Attenuated Total Reflectance (ATR) is a modern and reliable technique for obtaining IR spectra of liquid samples with minimal preparation.[3] A background spectrum of the clean ATR crystal is taken before the sample is applied. This background is then subtracted from the sample spectrum to yield the true absorption spectrum of the sample, ensuring the data's trustworthiness.

Experimental Protocol: ATR-FTIR Spectroscopy

- Instrument Preparation: Ensure the ATR crystal (typically diamond or ZnSe) is clean by wiping it with a solvent such as isopropanol and allowing it to dry completely.
- Background Collection: Record a background spectrum of the clean, empty ATR accessory.
- Sample Application: Place a single drop of neat **2-Methoxytetrahydrofuran** onto the center of the ATR crystal, ensuring complete coverage of the crystal surface.
- Data Acquisition: Acquire the IR spectrum over the range of 4000-400 cm^{-1}. Typically, 16-32 scans are co-added at a resolution of 4 cm^{-1}.
- Data Processing: The software automatically ratios the sample spectrum to the background spectrum to produce the final absorbance or transmittance spectrum.
- Cleaning: After the measurement, clean the ATR crystal thoroughly with an appropriate solvent.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, which can be used for structural elucidation and confirmation. Electron Ionization (EI) is a common technique for volatile compounds like **2-Methoxytetrahydrofuran**.

Data Presentation: Mass Spectrometry (EI)

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m/z	Relative Intensity (%)	Proposed Fragment
102	Moderate	$[M]^+$ (Molecular Ion)
71	High	$[M - OCH_3]^+$
43	High	$[C_3H_7]^+$ or $[CH_3CO]^+$
41	Moderate	$[C_3H_5]^+$

Expertise & Experience: Authoritative Grounding

The fragmentation of cyclic ethers in EI-MS often involves initial cleavage of a C-C bond adjacent to the oxygen atom, followed by further rearrangements. The loss of the methoxy group ($CH_3O\cdot$) to form the m/z 71 fragment is a characteristic fragmentation pathway for **2-methoxytetrahydrofuran**, leading to a stable oxonium ion.

Experimental Protocol: Electron Ionization Mass Spectrometry (EI-MS)

- Sample Introduction: Introduce a small amount of **2-Methoxytetrahydrofuran** into the mass spectrometer, typically via a gas chromatography (GC) system for separation and controlled introduction.
- Ionization: In the ion source, bombard the gaseous molecules with a beam of electrons (typically at 70 eV).
- Mass Analysis: Accelerate the resulting positively charged ions and separate them based on their mass-to-charge ratio (m/z) using a mass analyzer (e.g., a quadrupole).
- Detection: Detect the ions and record their abundance to generate the mass spectrum.

Visualization of Molecular Structure and Fragmentation

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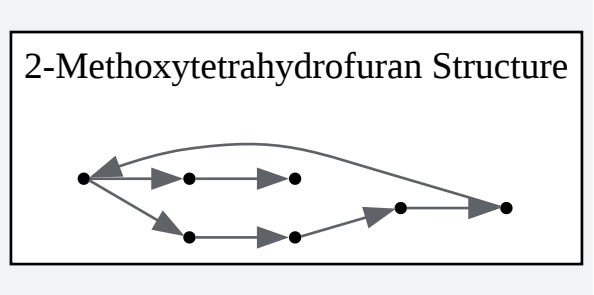

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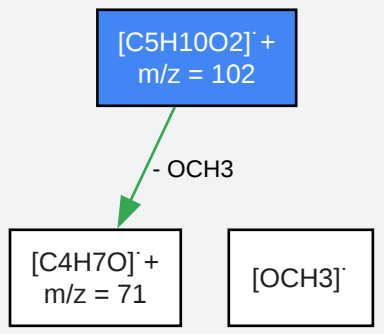
Caption: Molecular structure of **2-Methoxytetrahydrofuran**.



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Caption: Primary fragmentation of **2-Methoxytetrahydrofuran** in EI-MS.

Conclusion

The combined application of NMR, IR, and mass spectrometry provides a comprehensive and unambiguous characterization of **2-Methoxytetrahydrofuran**. The ^{1}H and ^{13}C NMR spectra confirm the connectivity of the carbon-hydrogen framework. The IR spectrum identifies the key functional groups, primarily the ether linkages and aliphatic C-H bonds. Finally, mass spectrometry confirms the molecular weight and reveals a characteristic fragmentation pattern. This guide serves as a valuable resource for scientists working with this compound, providing the necessary spectroscopic data and experimental context for its confident identification and use in research and development.

References

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